

Proper Disposal of Tricaproin: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Tricaproin

Cat. No.: B052981

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Ensuring laboratory safety and environmental responsibility are paramount in scientific research. This document provides essential procedural guidance for the proper disposal of **tricaproin**, a common triglyceride used in various research and development applications.

Tricaproin, also known as glycerin trihexanoate, is generally not classified as a hazardous substance.^{[1][2]} However, proper disposal is crucial to maintain a safe laboratory environment and comply with regulations. Adherence to local, state, and federal guidelines is mandatory for all waste disposal.^{[1][3][4]}

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, consult the Safety Data Sheet (SDS) for **tricaproin**. Always wear appropriate Personal Protective Equipment (PPE), including gloves and safety glasses. In case of a spill, absorb the material with an inert substance like sand or earth, and collect it for proper disposal. Avoid releasing **tricaproin** into sewers or drains.

Quantitative Data Summary

While specific quantitative disposal limits are determined by local regulations, the following table summarizes key properties of **tricaproin** relevant to its handling and disposal.

Property	Value	Source
CAS Number	621-70-5	
Molecular Formula	C21H38O6	
Physical State	Liquid	
Hazard Classification	Not classified as hazardous	
Waste Classification	Not classified as hazardous waste	

Step-by-Step Disposal Protocol

The following protocol outlines the recommended procedure for the disposal of **tricaproin** waste.

1. Waste Segregation and Collection:

- Collect **tricaproin** waste in a designated, leak-proof, and chemically compatible container.
- Do not mix **tricaproin** waste with other chemical waste streams unless compatibility has been confirmed.

2. Labeling:

- Clearly label the waste container with "**Tricaproin** Waste" and the date of accumulation.

3. Storage:

- Store the sealed waste container in a designated waste collection area.

4. Disposal Options:

- Landfill: As **tricaproin** is not classified as hazardous waste, it may be permissible to dispose of it in a licensed landfill. Always confirm with your institution's Environmental Health and Safety (EHS) office and local regulations.

- Incineration: Another disposal option is to mix the **tricaproin** with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber. This should only be performed by a licensed waste disposal contractor.

5. Contaminated Materials:

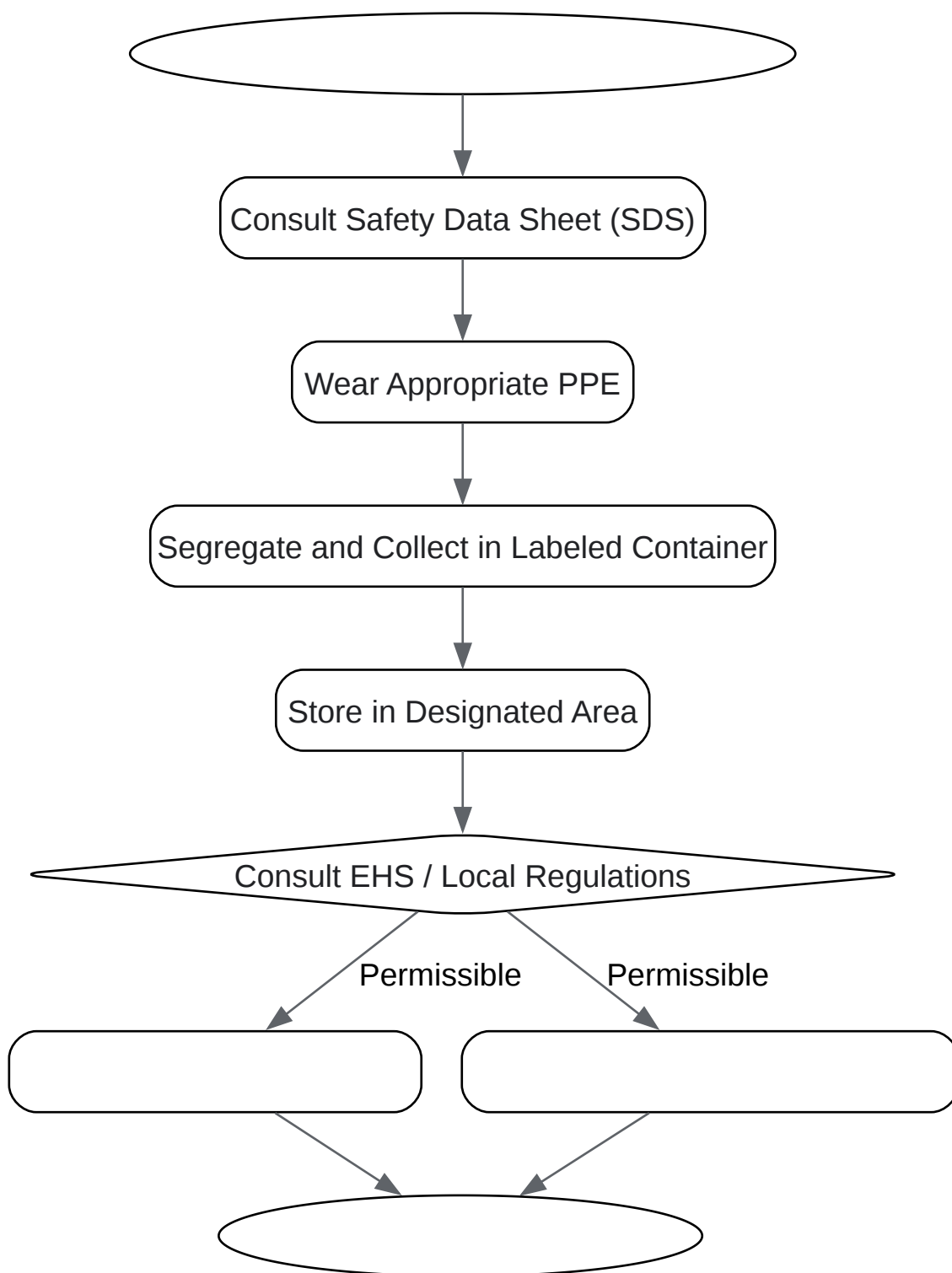
- Dispose of any materials contaminated with **tricaproin**, such as absorbent pads or empty containers, in the same manner as the chemical waste itself.

6. Consult a Professional:

- Always consult your institution's EHS office or a licensed waste disposal professional to ensure compliance with all applicable regulations.

Logical Workflow for Tricaproin Disposal

The following diagram illustrates the decision-making process for the proper disposal of **tricaproin**.



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Tricaproin Disposal Decision Workflow

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